

Commercial Suppliers of Ribitol-3-13C: A Technical Guide

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Compound of Interest

Compound Name: Ribitol-3-13C

Cat. No.: B15139481

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Ribitol-3-13C**, a stable isotope-labeled compound crucial for metabolic research and drug development. This document outlines key specifications from various suppliers, details relevant experimental protocols, and visualizes the metabolic pathway of ribitol.

Commercial Availability and Specifications

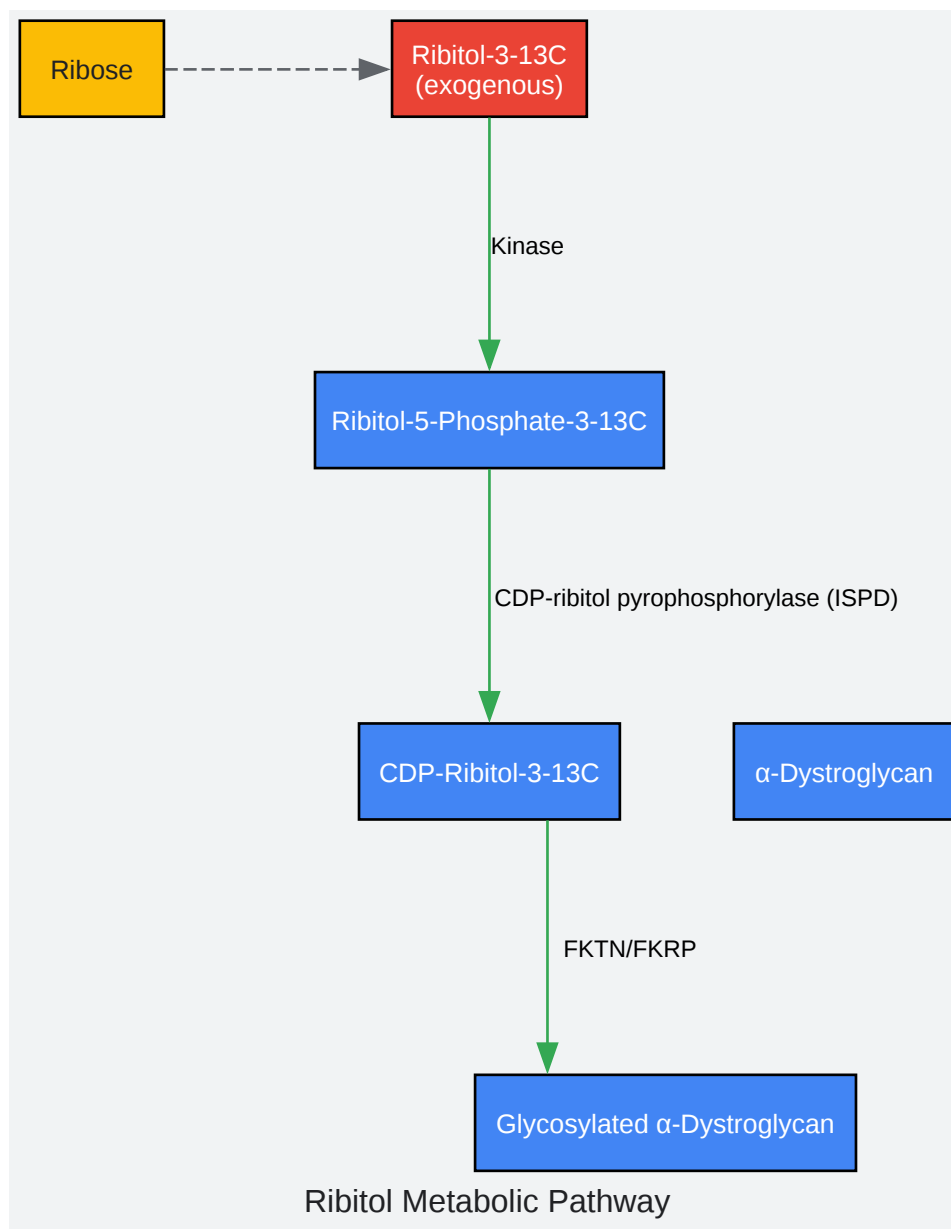
Ribitol-3-13C is available from several commercial suppliers specializing in stable isotope-labeled compounds. While pricing often requires a direct inquiry, key quantitative data for product selection is summarized below.

Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment	Price (USD)
Omicron Biochemicals, Inc.	[3-13C]ribitol	ALD-034	Data not publicly available	Data not publicly available	Inquire
MedChemExpress	Ribitol-3-13C	HY-100582S2	99.70% [1] [2]	>98%	\$90 (1 mg), \$175 (5 mg), \$280 (10 mg), \$560 (25 mg), \$910 (50 mg) [1] [2]
Santa Cruz Biotechnology, Inc.	D-Ribitol-3-13C	sc-221649	Data not publicly available	Data not publicly available	Inquire

Note: Purity and isotopic enrichment data for Omicron Biochemicals and Santa Cruz Biotechnology are not readily available on their websites and may require contacting the supplier for a certificate of analysis.

Metabolic Pathway of Ribitol

Ribitol, a pentose alcohol, plays a significant role in various metabolic pathways. It is formed by the reduction of ribose and is a component of riboflavin (vitamin B2) and flavin mononucleotide (FMN).[\[3\]](#) In mammalian cells, exogenous ribitol can be converted into ribitol-5-phosphate and subsequently to cytidine diphosphate-ribitol (CDP-ribitol), a key substrate in the glycosylation of proteins like α -dystroglycan.[\[4\]](#)[\[5\]](#) The metabolic conversion of ribitol is crucial for understanding its therapeutic potential in certain muscular dystrophies.



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A simplified diagram of the intracellular metabolic pathway of exogenously supplied **Ribitol-3-13C**.

Experimental Protocols

The following are representative protocols for the analysis of **Ribitol-3-13C** and its metabolites, adapted from published research.

Cell Culture and Labeling

This protocol describes the labeling of mammalian cells with **Ribitol-3-13C** to trace its metabolic fate.

Materials:

- Mammalian cell line of interest (e.g., myotubes, cancer cell lines)
- Appropriate cell culture medium and supplements
- **Ribitol-3-13C** (from a commercial supplier)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer

Procedure:

- Culture cells to the desired confluency under standard conditions.
- Prepare a stock solution of **Ribitol-3-13C** in a suitable solvent (e.g., sterile water or PBS).
- Replace the culture medium with a fresh medium containing the desired final concentration of **Ribitol-3-13C** (e.g., 10 mM).
- Incubate the cells for the desired labeling period (e.g., 24-72 hours).
- After incubation, wash the cells twice with ice-cold PBS to remove any remaining extracellular labeled ribitol.
- Harvest the cells and proceed with metabolite extraction for subsequent analysis.

Metabolite Extraction and LC-MS/MS Analysis

This protocol outlines the extraction of intracellular metabolites and their analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to detect and quantify **Ribitol-3-13C** and its derivatives.

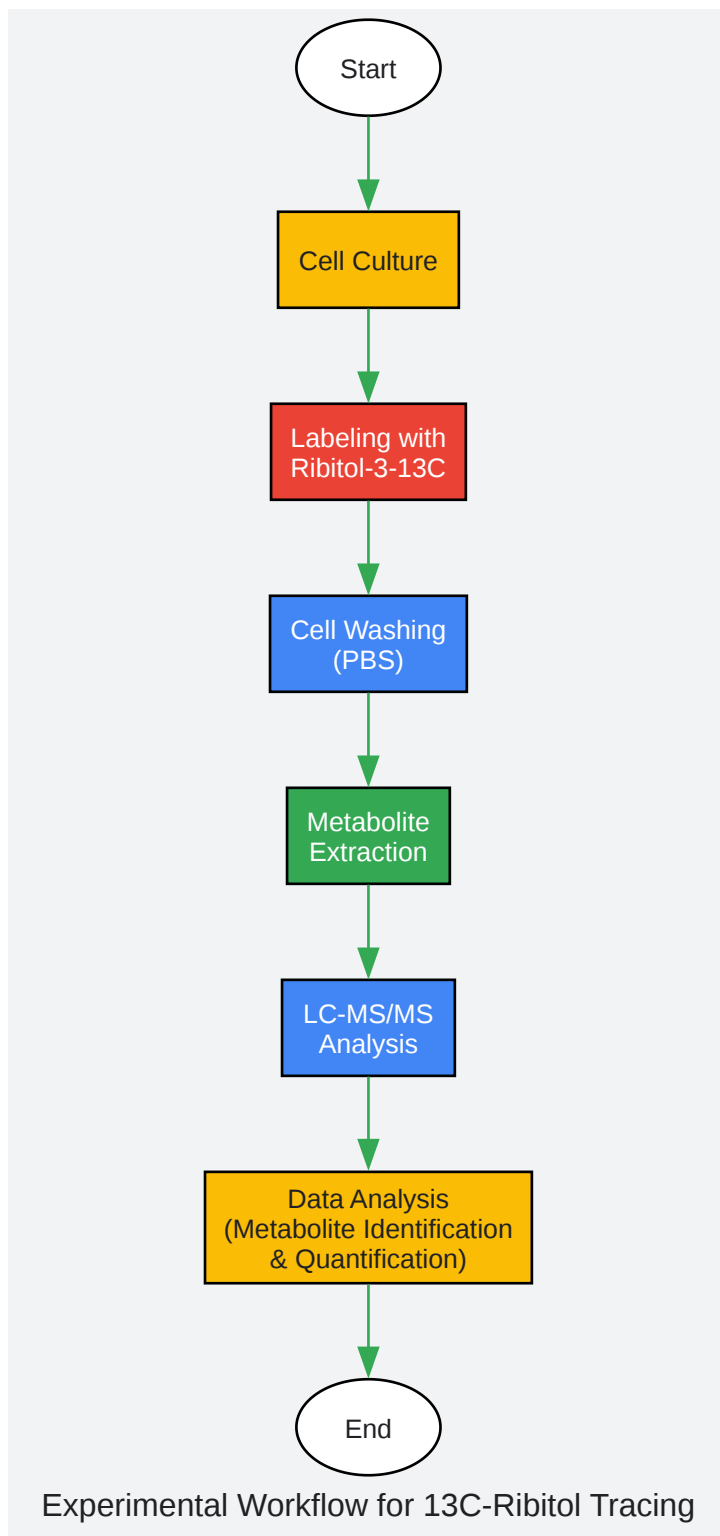
Materials:

- Labeled cell pellet
- Methanol, acetonitrile, and water (LC-MS grade)
- Internal standards (optional)
- Centrifuge
- LC-MS/MS system

Procedure:

- Metabolite Extraction:
 - Resuspend the cell pellet in a cold extraction solvent (e.g., 80% methanol).
 - Vortex thoroughly and incubate on ice to precipitate proteins.
 - Centrifuge at high speed to pellet cell debris.
 - Collect the supernatant containing the metabolites.
 - Dry the supernatant under a stream of nitrogen or using a vacuum concentrator.
- LC-MS/MS Analysis:
 - Reconstitute the dried metabolite extract in a suitable solvent for LC-MS analysis (e.g., 50% acetonitrile).
 - Inject the sample into an LC-MS/MS system equipped with a suitable column (e.g., a hydrophilic interaction liquid chromatography - HILIC - column).
 - Develop a chromatographic method to separate ribitol, ribitol-5-phosphate, and CDP-ribitol.
 - Set up the mass spectrometer to monitor the specific mass-to-charge ratios (m/z) for **Ribitol-3-¹³C** and its expected labeled metabolites. This will involve single ion monitoring (SIM) or multiple reaction monitoring (MRM) for targeted analysis.

- Analyze the data to determine the incorporation of the ^{13}C label into the various metabolites.



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A flowchart illustrating a typical experimental workflow for tracing the metabolism of **Ribitol-3-¹³C** in cells.

Conclusion

Ribitol-3-¹³C is a readily available tool for researchers studying metabolic pathways, particularly those related to glycosylation and the pentose phosphate pathway. The selection of a supplier should be based on a combination of available purity and isotopic enrichment data, as well as pricing and specific research needs. The provided protocols offer a starting point for designing and executing experiments to trace the metabolic fate of this important labeled compound.

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